

Safeguarding Your Research: A Guide to Handling LysoTracker Yellow HCK-123

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Compound of Interest

Compound Name: LysoTracker Yellow HCK 123

Cat. No.: B1262591

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For researchers, scientists, and drug development professionals utilizing LysoTracker Yellow HCK-123, a fluorescent probe for acidic organelles, ensuring safe and effective handling is paramount. This guide provides essential safety protocols, operational instructions, and disposal plans to foster a secure laboratory environment and reliable experimental outcomes.

Immediate Safety and Handling Precautions

While LysoTracker Yellow HCK-123 is not classified as a hazardous substance, adherence to standard laboratory safety practices is crucial.^[1] Full personal protective equipment (PPE) should be worn at all times to minimize exposure and ensure personal safety.^[1]

Key Safety Measures:

- **Eye Protection:** Use safety glasses or goggles to prevent accidental eye contact. In case of contact, immediately flush the eyes with copious amounts of water and seek medical attention.^[1]
- **Hand Protection:** Wear appropriate chemical-resistant gloves. If skin contact occurs, wash the affected area thoroughly with water.^[1]
- **Respiratory Protection:** Avoid inhaling any dust or aerosolized solution. Work in a well-ventilated area, preferably under a chemical fume hood.^[1]

- **Protective Clothing:** A lab coat is essential to protect personal clothing and skin from accidental splashes.

Operational and Disposal Plan

Proper storage and disposal are critical for maintaining the integrity of LysoTracker Yellow HCK-123 and ensuring environmental safety.

Parameter	Specification	Source
Storage Temperature	Stock Solution (in solvent): -80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[2]
Handling	Avoid repeated freeze-thaw cycles. Before use, allow the vial to warm to room temperature and briefly centrifuge to collect the solution at the bottom.	[3]
Spill Cleanup	Absorb spills with an inert material (e.g., diatomite). Decontaminate surfaces with alcohol. Dispose of contaminated materials according to local regulations.	[1]
Disposal	Dispose of waste in accordance with all applicable country, federal, state, and local regulations.	[1]

Experimental Protocol: Staining Live Cells with LysoTracker Yellow HCK-123

This protocol provides a step-by-step guide for staining acidic organelles in live cells.

Materials:

- LysoTracker Yellow HCK-123 (1 mM stock solution in anhydrous DMSO)
- Live cells in culture
- Phosphate-buffered saline (PBS), pH 7.4
- Appropriate cell culture medium
- Confocal microscope with appropriate filter sets (Excitation/Emission: ~465/535 nm)

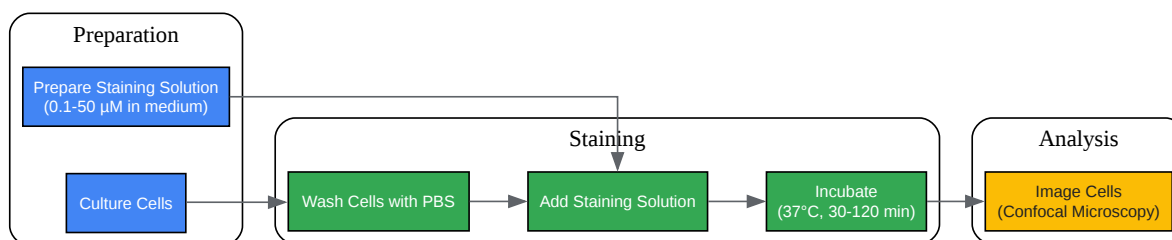
Procedure:

- Prepare Staining Solution:
 - Thaw the 1 mM LysoTracker Yellow HCK-123 stock solution to room temperature.
 - Dilute the stock solution in your normal cell culture medium to a final working concentration of 0.1-50 μ M. The optimal concentration may vary depending on the cell type and experimental conditions.
- Cell Preparation:
 - Culture cells on coverslips, in glass-bottom dishes, or in multi-well plates suitable for microscopy.
- Staining:
 - Remove the culture medium from the cells.
 - Wash the cells once with PBS.
 - Add the pre-warmed staining solution to the cells.
 - Incubate the cells at 37°C in a 5% CO₂ incubator for 30 minutes to 2 hours. Incubation time can be adjusted based on the cell type and desired staining intensity.
- Imaging:

- After incubation, the cells can be imaged directly in the staining solution or the solution can be replaced with fresh, pre-warmed medium.
- Analyze the samples on a confocal laser scanning microscope using the appropriate filter settings for yellow fluorescence.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for staining live cells with LysoTracker Yellow HCK-123.



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Workflow for LysoTracker Yellow HCK-123 Staining

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